

Application Notes and Protocols: Preparation of ML132 Stock Solutions

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Compound of Interest

Compound Name: ML132

Cat. No.: B15581859

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Introduction

ML132 is a potent and selective inhibitor of caspase-1, an enzyme crucial in the inflammatory process.[1][2] Accurate preparation of **ML132** stock solutions is fundamental for reliable and reproducible experimental outcomes in anti-inflammatory and anti-cancer research.[1] These application notes provide a detailed protocol for the preparation, storage, and handling of **ML132** stock solutions for in vitro and in vivo applications.

Physicochemical and Solubility Data

Proper understanding of the physicochemical properties of **ML132** is essential for preparing accurate stock solutions. The following table summarizes key quantitative data for **ML132**.

Property	Value	Source
Molecular Weight	477.94 g/mol	[3]
CAS Number	1230628-71-3	[3]
Appearance	White solid powder	[3]
Purity	>98% (refer to Certificate of Analysis)	[3]
Solubility in DMSO	Soluble	[3]
Solubility in Water	Not soluble	[3]

Experimental Protocols

In Vitro Stock Solution Preparation (DMSO)

This protocol describes the preparation of a 10 mM stock solution of **ML132** in Dimethyl Sulfoxide (DMSO).

Materials:

- **ML132** powder
- Anhydrous or high-purity DMSO
- Sterile microcentrifuge tubes or vials
- Calibrated analytical balance
- Vortex mixer
- Sonicator (optional)

Procedure:

- **Equilibration:** Allow the vial of **ML132** powder to reach room temperature before opening to prevent moisture condensation.

- **Weighing:** Carefully weigh the desired amount of **ML132** powder using a calibrated analytical balance. For example, to prepare 1 mL of a 10 mM stock solution, weigh out 4.78 mg of **ML132**.
 - Calculation: $477.94 \text{ g/mol} \times 0.010 \text{ mol/L} \times 0.001 \text{ L} = 0.0047794 \text{ g} = 4.78 \text{ mg}$
- **Dissolution:** Add the calculated amount of **ML132** powder to a sterile tube. Add the appropriate volume of DMSO to achieve the desired concentration.
- **Mixing:** Vortex the solution thoroughly until the **ML132** is completely dissolved. If necessary, sonicate the solution for 5-10 minutes or warm it gently to aid dissolution.^[1] Ensure the final solution is clear and free of particulates.
- **Aliquoting and Storage:** To avoid repeated freeze-thaw cycles, aliquot the stock solution into smaller, single-use volumes in sterile microcentrifuge tubes.^[1] Store the aliquots at -20°C for long-term storage (months to years) or at -80°C for up to 6 months.^{[1][3]} When stored at -80°C, it is recommended to use the solution within 6 months.^[1] Protect from light.^[1]

Stock Solution Preparation Calculator (for DMSO):

Desired Concentration	Mass of ML132 for 1 mL	Mass of ML132 for 5 mL	Mass of ML132 for 10 mL
1 mM	0.478 mg	2.39 mg	4.78 mg
5 mM	2.39 mg	11.95 mg	23.9 mg
10 mM	4.78 mg	23.9 mg	47.8 mg

In Vivo Working Solution Preparation

For in vivo experiments, it is often necessary to prepare a working solution with a vehicle that is well-tolerated by the animal model. It is recommended to prepare these solutions freshly on the day of use.^[1]

Example Protocol using PEG300, Tween-80, and Saline:^[1]

This protocol yields a working solution with a vehicle composition of 10% DMSO, 40% PEG300, 5% Tween-80, and 45% Saline.

Materials:

- **ML132** stock solution in DMSO (e.g., 20.8 mg/mL)
- PEG300
- Tween-80
- Sterile Saline
- Sterile tubes

Procedure:

- **Initial Dilution:** In a sterile tube, take the required volume of the **ML132** DMSO stock solution. For example, to prepare 1 mL of a 2.08 mg/mL working solution, start with 100 μ L of a 20.8 mg/mL DMSO stock.
- **Add Co-solvent:** Add 400 μ L of PEG300 to the DMSO solution and mix thoroughly until the solution is clear.
- **Add Surfactant:** Add 50 μ L of Tween-80 and mix until the solution is homogeneous.
- **Add Aqueous Vehicle:** Add 450 μ L of sterile saline to bring the total volume to 1 mL. Mix gently but thoroughly.
- **Final Concentration:** This procedure results in a 2.08 mg/mL (approximately 4.35 mM) working solution.^[1]

Experimental Workflow

The following diagram illustrates the general workflow for preparing an **ML132** stock solution.



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Caption: Workflow for **ML132** Stock Solution Preparation.

Safety Precautions

- Always handle **ML132** and solvents in a well-ventilated area, preferably a chemical fume hood.
- Wear appropriate personal protective equipment (PPE), including safety glasses, gloves, and a lab coat.
- Consult the Safety Data Sheet (SDS) for **ML132** for comprehensive safety information.

By following these detailed protocols and guidelines, researchers can ensure the accurate and consistent preparation of **ML132** stock solutions, leading to more reliable and reproducible experimental results.

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